

A Comparative Analysis of Trinexapac-ethyl and Paclobutrazol for Putting Green Management

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Compound of Interest

Compound Name: Trinexapac-ethyl

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The management of turfgrass on golf course putting greens requires precise control of growth to ensure optimal playability, aesthetic quality, and stress tolerance. Plant growth regulators (PGRs) are integral tools in achieving these objectives. This guide provides a detailed comparative study of two widely used PGRs, **Trinexapac-ethyl** and Paclobutrazol, focusing on their performance on putting greens. The information presented is supported by experimental data from scientific literature to aid in research and development.

Introduction to Trinexapac-ethyl and Paclobutrazol

Trinexapac-ethyl (TE) and Paclobutrazol (PB) are both inhibitors of the gibberellic acid (GA) biosynthesis pathway, a key hormone responsible for cell elongation in plants.^[1] By suppressing GA production, these PGRs reduce vertical shoot growth, leading to a more compact and dense turfgrass sward.^[1] However, they differ in their specific mode of action, site of uptake, and subsequent physiological effects on the turfgrass.

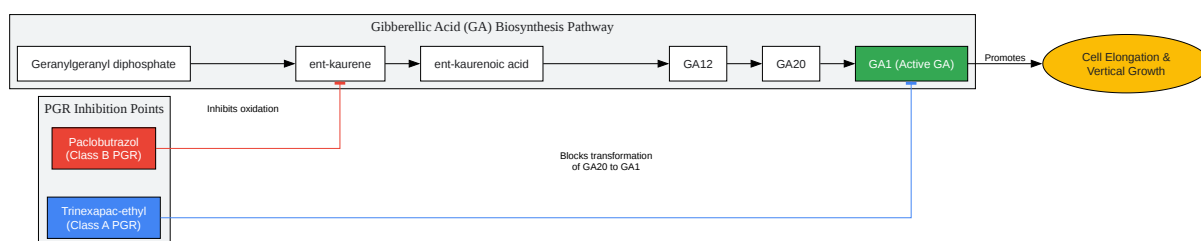
Trinexapac-ethyl is classified as a Class A, late-stage GA inhibitor.^[1] It is primarily absorbed through the foliage of the turfgrass plant.

Paclobutrazol is a Class B, early-stage GA inhibitor. It is predominantly absorbed by the roots.

These differences in uptake and mode of action influence their application, persistence, and overall impact on turfgrass physiology and quality.

Mechanism of Action: Gibberellic Acid Biosynthesis Inhibition

Both **Trinexapac-ethyl** and Paclobutrazol function by interrupting the gibberellic acid (GA) biosynthesis pathway, but at different stages. This targeted inhibition leads to a reduction in cell elongation, which manifests as suppressed vertical growth of the turfgrass.



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Figure 1: Mechanism of Action of **Trinexapac-ethyl** and Paclobutrazol.

Comparative Performance Data

The following tables summarize quantitative data from various studies comparing the effects of **Trinexapac-ethyl** and Paclobutrazol on key putting green performance metrics.

Clipping Yield Suppression

Table 1: Effect of **Trinexapac-ethyl** and Paclobutrazol on Creeping Bentgrass Clipping Yield

Plant Growth Regulator	Application Rate	Application Interval	Clipping Yield Suppression (%)	Study Reference
Trinexapac-ethyl	5.5 fl oz/acre	200 GDD	~20%	McCullough et al. (2006), Kreuser et al.
Paclobutrazol	8 oz/acre	260 GDD	~35%	USGA (2019)
Trinexapac-ethyl + Paclobutrazol	5.5 fl oz/acre + 16 fl oz/acre	280 GDD	55-70%	Kreuser (2021)

GDD (Growing Degree Days) models are often used to time applications for consistent regulation.

Turfgrass Quality and Color

Table 2: Influence of **Trinexapac-ethyl** and Paclobutrazol on Turfgrass Visual Quality and Color

Plant Growth Regulator	Observation	Effect on Turfgrass	Study Reference
Trinexapac-ethyl	Visual Quality	Improved overall appearance	Stier and Rogers, Lickfeldt et al.
Color	Enhanced green color, more reddish hue	Stier and Rogers, MDPI (2023)	
Paclobutrazol	Visual Quality	Decreased overall appearance in some studies	MDPI (2023)
Color	Significantly improved/darker green color	Petelewicz et al. (2021), MDPI (2023)	

Annual Bluegrass (*Poa annua*) Suppression

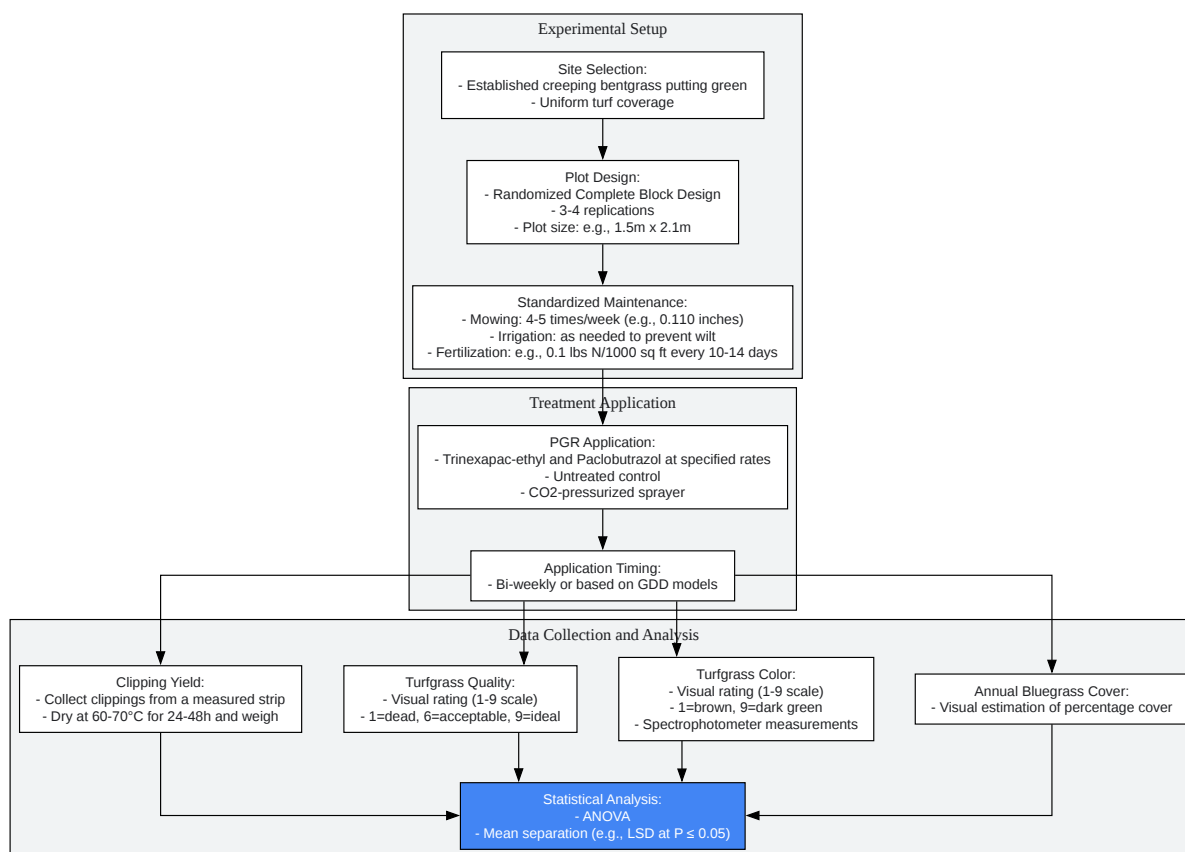
Table 3: Efficacy of **Trinexapac-ethyl** and Paclobutrazol in Suppressing Annual Bluegrass in Creeping Bentgrass Greens

Plant Growth Regulator	Application Rate	Observation	Study Reference
Trinexapac-ethyl	0.10 kg/ha	Least effective for Poa annua suppression	Johnson and Murphy (1995, 1996), Fagerness and Yelverton
Paclobutrazol	0.119 lb/acre	Among the most effective treatments for Poa annua suppression	Petelewicz et al. (2021)
Paclobutrazol	0.28 kg/ha	Greatest increase in creeping bentgrass coverage	Elmore et al. (2011)

Paclobutrazol is often favored for its differential growth suppression, which allows creeping bentgrass to outcompete annual bluegrass.

Experimental Protocols

The following section outlines a synthesized experimental methodology based on common practices in turfgrass science research for evaluating PGRs on putting greens.



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Figure 2: Generalized Experimental Workflow for PGR Evaluation.

Detailed Methodologies:

- **Study Site:** Experiments are typically conducted on established putting greens with a high percentage of the desired turfgrass species (e.g., 'Pure Distinction' or 'T1' creeping bentgrass).
- **Experimental Design:** A randomized complete block design with three to four replications is standard to account for spatial variability.
- **Plot Size:** Plot dimensions commonly range from 1.5 m x 2.1 m to 4 ft x 10 ft.
- **Maintenance Practices:**
 - **Mowing:** Greens are mowed 4 to 5 times per week at heights ranging from 0.095 to 0.125 inches.
 - **Fertilization:** Nitrogen is applied at regular intervals, for example, 0.07 to 0.10 lb/1000 ft² every 7 to 10 days.
 - **Irrigation:** Irrigation is applied to prevent drought stress, often daily in summer months.
- **Treatments:** PGRs are applied using a CO₂-powered backpack sprayer with appropriate nozzles to ensure uniform coverage. An untreated control is always included for comparison.
- **Data Collection:**
 - **Clipping Yield:** Clippings are collected from a predetermined area within each plot, dried in an oven, and weighed.
 - **Turfgrass Quality and Color:** Visual ratings are conducted by trained individuals on a 1-9 scale, where 1 represents dead or brown turf, 6 is the minimum acceptable quality/color, and 9 is ideal.
 - **Annual Bluegrass Population:** The percentage of annual bluegrass cover in each plot is visually estimated at regular intervals.
- **Statistical Analysis:** Data are subjected to analysis of variance (ANOVA), and treatment means are separated using a statistical test such as Fisher's Protected LSD at a significance

level of $P \leq 0.05$.

Conclusion

Both **Trinexapac-ethyl** and Paclobutrazol are effective plant growth regulators for managing putting green turf. The choice between them, or the use of a combination, depends on the specific management goals.

- **Trinexapac-ethyl** is a reliable option for consistent, moderate growth suppression and can improve overall turf quality. Its foliar uptake allows for a relatively quick response.
- Paclobutrazol demonstrates more potent and longer-lasting growth suppression and is particularly effective for the selective control of annual bluegrass. Its root-absorbed nature provides a more sustained regulation.

The combination of both products can offer a synergistic effect, providing strong growth regulation and annual bluegrass control. The use of Growing Degree Day models for application timing is crucial for optimizing the performance of both PGRs and maintaining consistent turfgrass conditions. Further research into the long-term physiological effects and the development of integrated management programs incorporating these PGRs will continue to be of high value to the turfgrass science community.

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References

- 1. researchgate.net [researchgate.net]
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